

In-Depth Technical Guide to the Physical Characteristics of 4-Methyl- β -methyl- β -nitrostyrene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl- β -methyl- β -nitrostyrene

Cat. No.: B1298405

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Introduction

4-Methyl- β -methyl- β -nitrostyrene is a substituted nitrostyrene, a class of organic compounds recognized for their diverse biological activities and as versatile intermediates in organic synthesis. The presence of the nitro group in conjugation with the styrene backbone imparts unique electronic properties, making these compounds valuable for further chemical modifications and potential pharmacological applications. This technical guide provides a comprehensive overview of the known physical characteristics of 4-Methyl- β -methyl- β -nitrostyrene, detailed experimental protocols for their determination, and insights into a potential biological signaling pathway.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of 4-Methyl- β -methyl- β -nitrostyrene are summarized in the table below. These properties are crucial for its handling, characterization, and application in research and development.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{11}NO_2$	[1] [2]
Molecular Weight	177.2 g/mol	[1] [2]
Melting Point	51-53 °C	[3]
Appearance	Likely a crystalline solid	Inferred from melting point
CAS Number	52287-56-6	[1] [2]

Note: Information regarding the boiling point and specific solubility data in various organic solvents for 4-Methyl- β -methyl- β -nitrostyrene is not readily available in the reviewed literature. It is common for such organic solids to decompose at higher temperatures before a boiling point at atmospheric pressure can be determined.

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the key physical characteristics of solid organic compounds like 4-Methyl- β -methyl- β -nitrostyrene.

Melting Point Determination

The melting point is a critical indicator of the purity of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- A small sample of dry 4-Methyl- β -methyl- β -nitrostyrene is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample.
- The capillary tube is inverted and gently tapped on a hard surface to pack the solid into the closed end, aiming for a sample height of 2-3 mm.
- The loaded capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (initially rapid to approach the expected melting point, then reduced to 1-2 °C per minute for accurate determination).
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting point range.

Solubility Assessment

Determining the solubility of a compound in various solvents is essential for purification, reaction setup, and formulation development.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Graduated pipettes or cylinders
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, hexane)

Procedure:

- Approximately 10-20 mg of 4-Methyl- β -methyl- β -nitrostyrene is placed into a small test tube.
- A small volume (e.g., 0.5 mL) of the chosen solvent is added to the test tube.

- The mixture is agitated using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).
- The mixture is visually inspected to determine if the solid has dissolved completely.
- If the solid has not dissolved, the mixture can be gently warmed to assess temperature effects on solubility.
- Observations are recorded as soluble, partially soluble, or insoluble for each solvent. For quantitative analysis, a known mass of the compound is added to a known volume of solvent until saturation is reached, and the concentration is determined.

Spectroscopic Characterization

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For a solid sample like 4-Methyl- β -methyl- β -nitrostyrene, the thin-film or KBr pellet method is commonly employed.

Thin-Film Method:

- A small amount of the solid is dissolved in a volatile solvent (e.g., dichloromethane or acetone).
- A drop of the solution is placed on a salt plate (e.g., NaCl or KBr).
- The solvent is allowed to evaporate, leaving a thin film of the compound on the plate.
- The IR spectrum is then recorded.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique to determine the molecular weight and elemental composition of a compound.

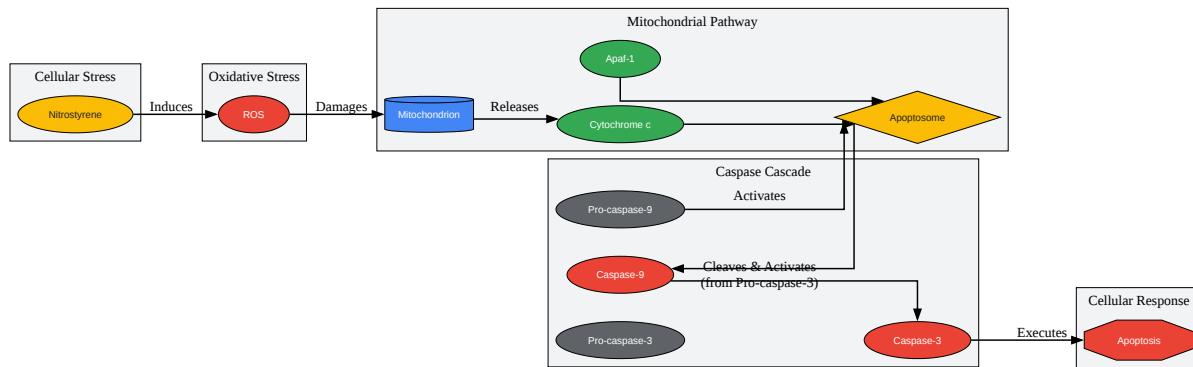
Electron Ionization (EI) Method:

- A small amount of the sample is introduced into the mass spectrometer.
- The sample is vaporized and then bombarded with a high-energy electron beam.
- This causes the molecule to ionize and fragment.
- The resulting ions are separated based on their mass-to-charge ratio (m/z) and detected.
- The peak with the highest m/z value typically corresponds to the molecular ion, providing the molecular weight of the compound.

Potential Biological Signaling Pathway

While a specific signaling pathway for 4-Methyl- β -methyl- β -nitrostyrene has not been definitively elucidated in the available literature, studies on related β -nitrostyrene derivatives suggest potential mechanisms of action, including antibacterial, antifungal, and anticancer activities.^{[3][4][5]} A prominent mechanism of cytotoxicity for this class of compounds involves the induction of apoptosis through the generation of Reactive Oxygen Species (ROS).^{[6][7]}

The overproduction of ROS can lead to oxidative stress, causing damage to cellular components such as DNA, proteins, and lipids. This can trigger the intrinsic apoptotic pathway, a highly regulated process of programmed cell death.

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ROS-Mediated Intrinsic Apoptosis Pathway

Another potential mechanism of action for nitrostyrene derivatives is the inhibition of Protein Tyrosine Phosphatase 1B (PTP1B).^[8] PTP1B is a negative regulator of insulin and leptin signaling pathways, and its inhibition is a therapeutic target for type 2 diabetes and obesity. By inhibiting PTP1B, these compounds could enhance insulin signaling.

Conclusion

4-Methyl- β -methyl- β -nitrostyrene is a compound with defined physical characteristics that make it amenable to standard laboratory procedures for characterization and handling. While specific data on some of its properties, such as boiling point and solubility, are yet to be fully documented, established protocols can be readily applied. The biological activity of its parent

class of compounds, nitrostyrenes, suggests that 4-Methyl- β -methyl- β -nitrostyrene may exhibit interesting pharmacological effects, potentially through the induction of ROS-mediated apoptosis or the inhibition of key signaling enzymes like PTP1B. Further research into its specific biological targets and mechanisms of action is warranted to fully explore its therapeutic potential.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Characteristics of 4-Methyl- β -methyl- β -nitrostyrene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1298405#physical-characteristics-of-4-methyl-beta-methyl-beta-nitrostyrene>]

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